

# AC-Ala-Pro-Ala-pNA stock solution preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: AC-Ala-pro-ala-pna

CAS No.: 61596-39-2

Cat. No.: S688722

Get Quote

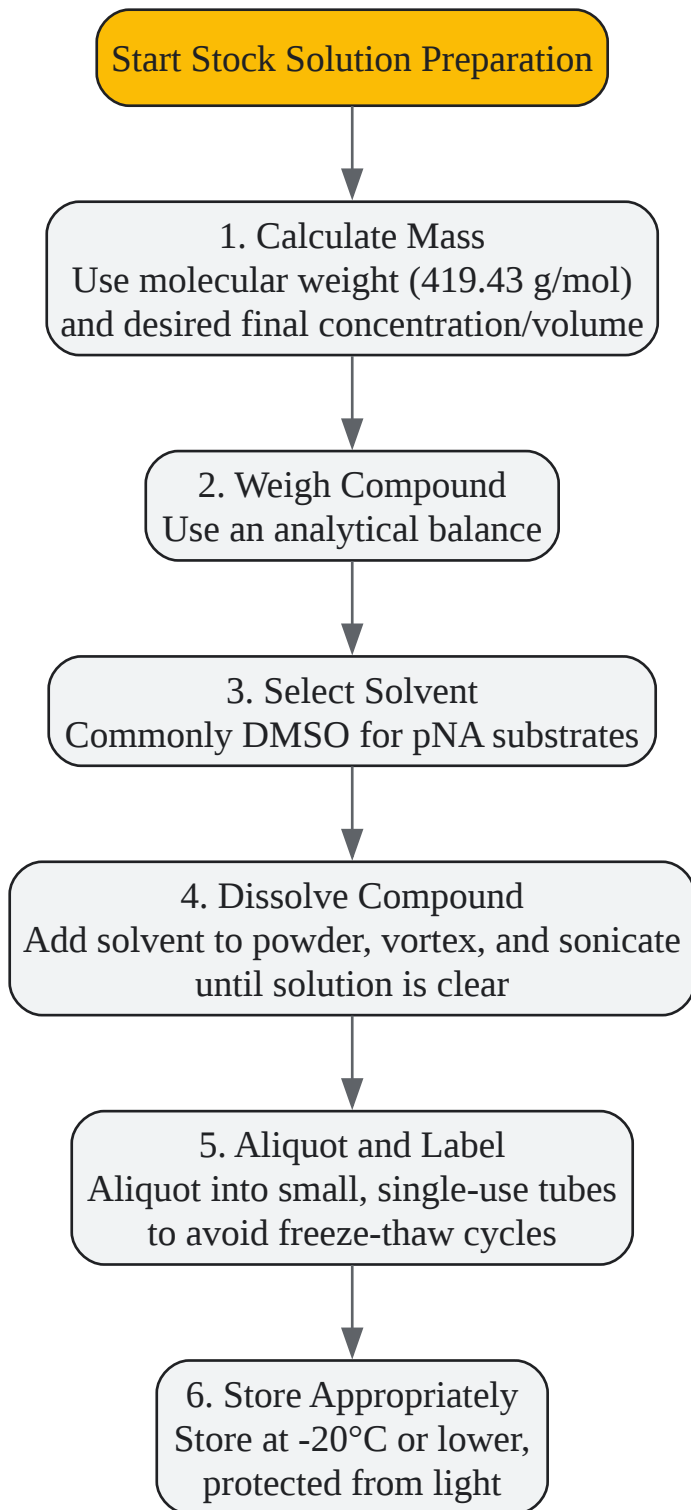
## Chemical Identification & Properties

The table below consolidates the core data for your specified compound, **Ac-Ala-Pro-Ala-pNA**.

Property	Detail
CAS Number	61596-39-2 [1] [2]
Synonym	N-Acetyl-L-ala-pro-ala-p-nitroanilide [1] [2]
Molecular Formula	$C_{19}H_{25}N_5O_6$ [2]
Molecular Weight	419.43 g/mol [1] [2]
Appearance	Information not available in search results
Storage Condition	Information not available in search results

## Suggested Preparation and Workflow

Since explicit protocols for **Ac-Ala-Pro-Ala-pNA** are unavailable, the following workflow is based on standard laboratory practices for similar peptide-pNA substrates. You should validate and optimize these steps in your specific experimental context.



[Click to download full resolution via product page](#)

## Frequently Asked Questions

Given the lack of specific data, here are common issues researchers face when working with pNA substrates, along with general troubleshooting advice.

- **Q1: The substrate won't dissolve properly in my solvent. What should I do?**
  - **A:** Ensure you are using a high-quality DMSO. Gentle warming in a water bath (e.g., at 30-37°C) can help, but avoid high temperatures that may degrade the compound. Sonication for a few minutes can also aid dissolution. If problems persist, the compound or a portion of it may be insoluble.
- **Q2: My stock solution appears cloudy, or I see precipitate after thawing.**
  - **A:** This indicates the compound has come out of solution. Gently warm the solution and vortex it to re-dissolve the substrate. If a precipitate remains, it may be necessary to centrifuge the solution briefly and use the supernatant.
- **Q3: I'm getting unexpectedly low absorbance readings during my assay.**
  - **A:**
    - **Verify Stock Concentration:** Confirm the accuracy of your weighing and dilution calculations.
    - **Check for Decomposition:** Over time or with improper storage, the pNA group can degrade. Compare the absorbance of your stock solution against a fresh standard, if available.
    - **Confirm Assay Conditions:** Ensure the pH, temperature, and enzyme concentration in your assay are optimal for activity.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. China Ac - Ala - Pro - Ala - pNA CAS:61596-39-2 manufacturer supplier... [nbinno.com]
2. - Ac - Ala - Pro - Ala (Cas 61596-39-2) Pna [parchem.com]

To cite this document: Smolecule. [AC-Ala-Pro-Ala-pNA stock solution preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b688722#ac-ala-pro-ala-pna-stock-solution-preparation>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)